

# An In-Depth Technical Guide to ABZ-amine (Amino Albendazole)

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## Compound of Interest

Compound Name: ABZ-amine

Cat. No.: B193619

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## Introduction

**ABZ-amine**, chemically known as 5-(Propylsulfanyl)-1H-benzimidazol-2-amine, is a primary amine derivative of the benzimidazole class of compounds. It is recognized primarily as a metabolite and a significant impurity of Albendazole, a broad-spectrum anthelmintic agent. The core structure of **ABZ-amine** is the 2-aminobenzimidazole scaffold, a privileged pharmacophore in medicinal chemistry known for its diverse biological activities. This guide provides a comprehensive overview of the chemical structure, synthesis, and known biological context of **ABZ-amine**, with a focus on its relationship with key signaling pathways.

## Chemical Structure and Properties

**ABZ-amine** is characterized by a benzimidazole ring system with a propylthio group at the 5-position and an amino group at the 2-position.

Chemical Structure:

Table 1: Physicochemical Properties of **ABZ-amine**

Property	Value	Reference
IUPAC Name	5-(Propylsulfanyl)-1H-benzimidazol-2-amine	<a href="#">[1]</a>
Synonyms	Amino albendazole, Albendazole Impurity A	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	80983-36-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>13</sub> N <sub>3</sub> S	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	207.30 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Off-White to Light Brown Solid	<a href="#">[3]</a>
Melting Point	168-171°C	<a href="#">[3]</a>
LogP	2.57730	<a href="#">[4]</a>

## Biological Activity and Quantitative Data

While specific biological activity data for **ABZ-amine** is limited, its core structure, 2-aminobenzimidazole, is a well-established pharmacophore. Derivatives of 2-aminobenzimidazole have been shown to exhibit a wide range of biological activities, including the inhibition of key signaling pathways involved in cancer and inflammation.

One available quantitative measure for **ABZ-amine** (referred to as ABZ-NH<sub>2</sub>) comes from an immunoassay, indicating its potential for detection and quantification in biological matrices.

Table 2: Quantitative Biological Data for **ABZ-amine**

Assay Type	Target	Value	Reference
Immunoassay	ABZ-NH <sub>2</sub>	IC <sub>50</sub> : 10.5 ng/mL	<a href="#">[5]</a>

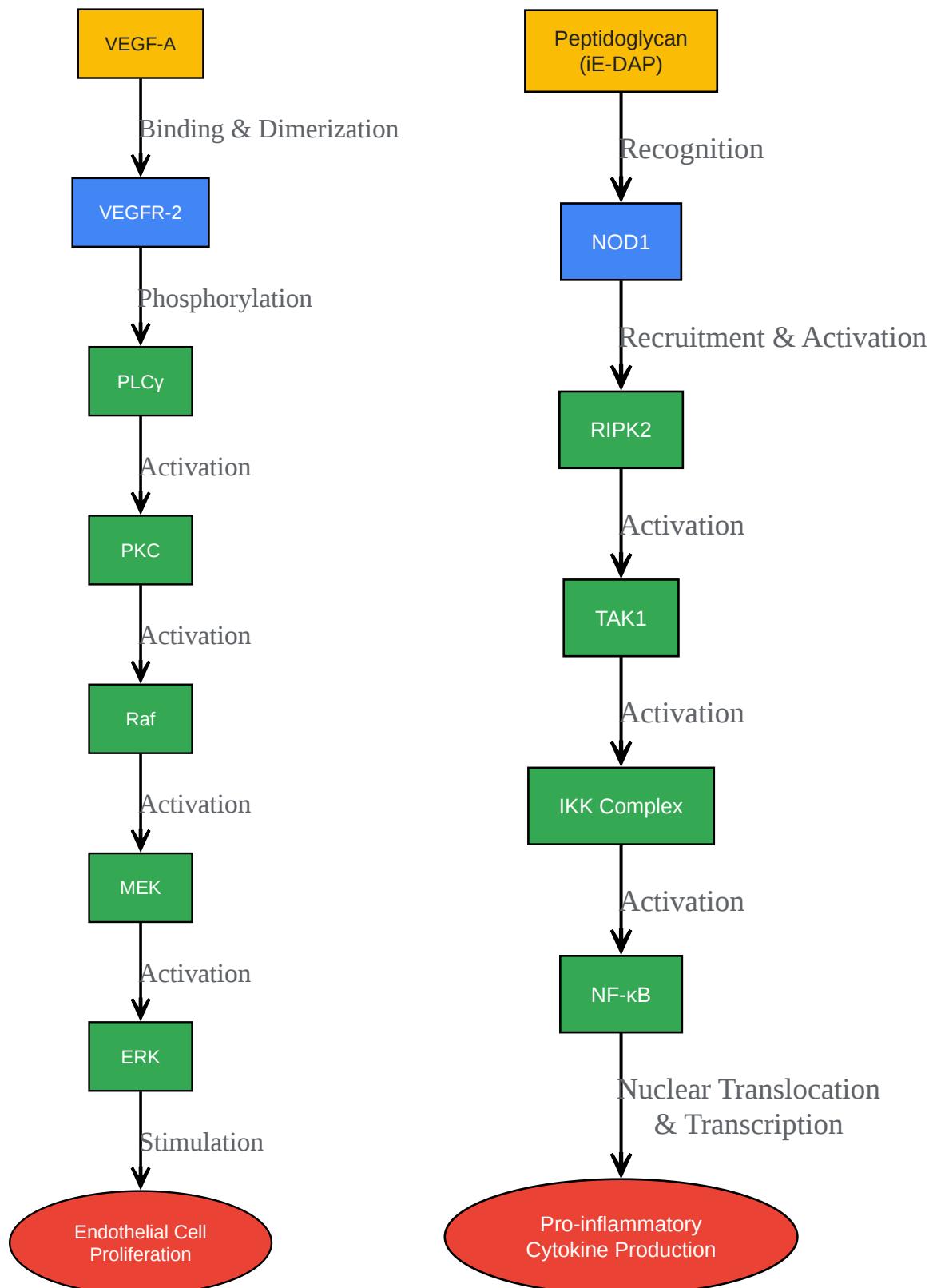
## Potential Signaling Pathway Interactions

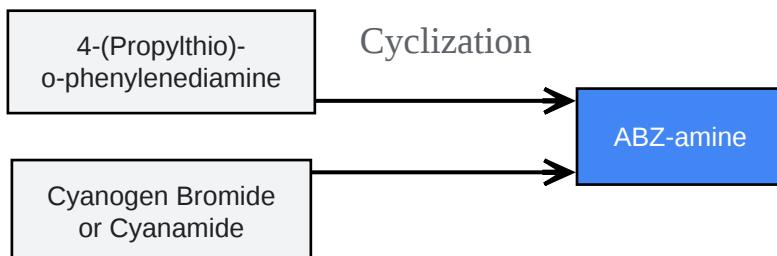
Derivatives of the 2-aminobenzimidazole scaffold have been reported to interact with several critical signaling pathways, including the Vascular Endothelial Growth Factor Receptor 2

(VEGFR-2) and Nucleotide-binding Oligomerization Domain-containing protein 1 (NOD1) pathways.

## VEGFR-2 Signaling Pathway

VEGFR-2 is a key mediator of angiogenesis, the formation of new blood vessels, which is a critical process in tumor growth and metastasis. Inhibition of the VEGFR-2 signaling cascade is a well-established strategy in cancer therapy.





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## References

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